# Thermodynamic Properties of 2-Pentyne: A Technical Guide

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This technical guide provides a comprehensive overview of the core thermodynamic properties of **2-pentyne** ($C_5H_8$), an alkyne of interest in various chemical syntheses. The following sections detail its key thermodynamic parameters, the experimental methodologies used for their determination, and a generalized workflow for these experimental processes.

## Core Thermodynamic Data

The thermodynamic properties of **2-pentyne** are crucial for understanding its stability, reactivity, and behavior in chemical reactions. The following tables summarize the key quantitative data available for **2-pentyne** in its gaseous state.

Table 1: Standard Molar Enthalpy, Gibbs Free Energy of Formation, and Entropy of **2-Pentyne** (Gas Phase, 298.15 K)

| Thermodynamic Property | Symbol | Value | Units |
|---|---|---|---|
| Standard Molar Enthalpy of Formation | ΔfH°gas | 128.90 ± 2.10[1] | kJ/mol |
| Standard Molar Gibbs Free Energy of Formation | ΔfG° | 194.02[1] | kJ/mol |
| Standard Molar Entropy | S° | 323.09 | J/mol·K |

Table 2: Molar Heat Capacity (Cp) of Gaseous **2-Pentyne** at Constant Pressure and Various Temperatures[2][3]

| Temperature (K) | Molar Heat Capacity (Cp,gas) (J/mol·K) |
| --- | --- |
| 50 | 44.15 |
| 100 | 57.16 |
| 150 | 67.94 |
| 200 | 77.88 |
| 273.15 | 93.74 |
| 298.15 | 99.59 |
| 300 | 100.03 |
| 400 | 123.79 |
| 500 | 145.57 |
| 600 | 164.39 |
| 700 | 180.55 |
| 800 | 194.50 |
| 900 | 206.58 |
| 1000 | 217.06 |
| 1100 | 226.1 |
| 1200 | 234.0 |
| 1300 | 240.8 |
| 1400 | 246.8 |
| 1500 | 251.9 |

Table 3: Phase Change and Other Thermodynamic Properties of **2-Pentyne**

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| Property | Value | Units |
|---|---|---|
| Boiling Point | 56-57[1] | °C |
| Enthalpy of Vaporization (at boiling point) | 30.8[3] | kJ/mol |

# Experimental Protocols for Thermodynamic Parameter Determination

The determination of the thermodynamic properties of **2-pentyne** relies on established experimental techniques. While specific, detailed protocols for this individual compound are not readily available, the following outlines the standard methodologies employed for alkynes and other hydrocarbons. The data presented in this guide are primarily based on the comprehensive work of Wagman, Kilpatrick, et al. in 1945, which established thermodynamic data for acetylene hydrocarbons up to pentynes.[2][3]

## Determination of Enthalpy of Formation (ΔfH°)

The standard enthalpy of formation of organic compounds like **2-pentyne** is typically determined indirectly through combustion calorimetry.

- Sample Preparation: A precise mass of high-purity **2-pentyne** is placed in a sample holder within a combustion bomb.

- Combustion: The bomb is filled with high-pressure oxygen and sealed. The sample is then ignited, and the complete combustion of **2-pentyne** to carbon dioxide and water occurs.

- Calorimetry: The combustion bomb is submerged in a known mass of water in a calorimeter. The heat released by the combustion reaction is absorbed by the bomb and the surrounding water, causing a temperature increase.

- Temperature Measurement: The temperature change of the water is meticulously measured using a high-precision thermometer.

- Calculation: The heat of combustion is calculated from the temperature rise and the heat capacity of the calorimeter system. The standard enthalpy of formation is then derived using

Hess's law, by combining the experimental heat of combustion with the known standard enthalpies of formation of the combustion products ($CO_2$ and $H_2O$).

# Determination of Heat Capacity (Cp)

The heat capacity of gaseous **2-pentyne** is determined using flow calorimetry.

- Gas Flow: A steady stream of gaseous **2-pentyne** is passed through a calorimeter at a precisely controlled flow rate.

- Heating: The gas is heated by a known amount of electrical energy from a heating element within the calorimeter.

- Temperature Measurement: The temperature of the gas is measured before and after the heating element using precision thermometers.

- Calculation: The heat capacity at constant pressure (Cp) is calculated from the mass flow rate, the energy input, and the measured temperature difference. To obtain data over a range of temperatures, the experiment is repeated at different inlet gas temperatures.

# Determination of Enthalpy of Vaporization (ΔvapH°)

The enthalpy of vaporization can be determined from vapor pressure measurements at different temperatures.

- Vapor Pressure Measurement: The vapor pressure of liquid **2-pentyne** is measured at various temperatures using a static or dynamic method. In the static method, the pressure of the vapor in equilibrium with the liquid is measured directly. In the dynamic method, the boiling point of the liquid is measured at different externally controlled pressures.

- Data Analysis: The Clausius-Clapeyron equation, which relates vapor pressure, temperature, and enthalpy of vaporization, is then used to determine the ΔvapH°. A plot of the natural logarithm of vapor pressure versus the inverse of the absolute temperature yields a straight line with a slope equal to -ΔvapH°/R, where R is the ideal gas constant.
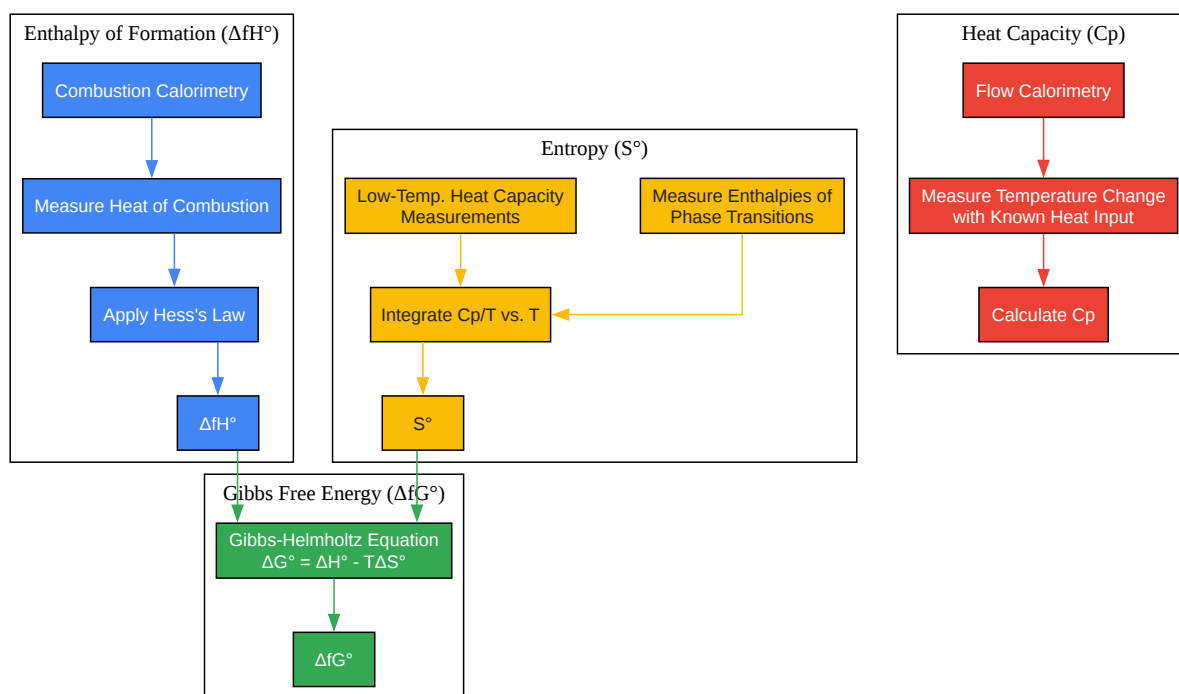
# Determination of Entropy (S°)

The standard entropy of a substance is determined by measuring the heat capacity at various temperatures down to near absolute zero and integrating.

- Low-Temperature Heat Capacity Measurement: The heat capacity of solid **2-pentyne** is measured as a function of temperature from as low a temperature as possible up to its melting point.

- Enthalpy of Fusion Measurement: The enthalpy of fusion (melting) is measured at the melting point.

- Liquid-Phase Heat Capacity Measurement: The heat capacity of liquid **2-pentyne** is measured from the melting point to the boiling point.

- Enthalpy of Vaporization Measurement: The enthalpy of vaporization is measured at the boiling point.

- Gas-Phase Heat Capacity Measurement: The heat capacity of gaseous **2-pentyne** is measured at and above the boiling point.

- Calculation: The absolute entropy at a given temperature (e.g., 298.15 K) is calculated by summing the entropy changes for each heating interval and phase transition from 0 K to the desired temperature, using the third law of thermodynamics which states that the entropy of a perfect crystal at absolute zero is zero.

## Visualized Experimental Workflow

The following diagram illustrates the general experimental workflow for determining the key thermodynamic properties of a compound like **2-pentyne**.

**Enthalpy of Formation ($\Delta$fH°)**

Combustion Calorimetry

↓

Measure Heat of Combustion

↓

Apply Hess's Law

↓

$\Delta$fH°

**Entropy (S°)**

Low-Temp. Heat Capacity Measurements

Measure Enthalpies of Phase Transitions

↓

Integrate Cp/T vs. T

↓

S°

**Heat Capacity (Cp)**

Flow Calorimetry

↓

Measure Temperature Change with Known Heat Input

↓

Calculate Cp

**Gibbs Free Energy ($\Delta$fG°)**

Gibbs-Helmholtz Equation
$\Delta G° = \Delta H° - T\Delta S°$

↓

$\Delta$fG°

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Caption: Experimental workflow for determining thermodynamic properties.

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# References

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